

"spectroscopic data for 2-(Chloromethyl)allyl-trimethylsilane"

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Compound of Interest

Compound Name: 2-(Chloromethyl)allyl-trimethylsilane

CAS No.: 18388-03-9

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-(Chloromethyl)allyl-trimethylsilane**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **2-(Chloromethyl)allyl-trimethylsilane**, a bifunctional reagent of significant interest in synthetic organic chemistry. As a versatile building block, it combines the reactivity of an allylsilane with that of an allyl chloride. Accurate interpretation of its spectroscopic signature is paramount for researchers in materials science, drug development, and synthetic methodology to verify its purity, confirm its structure, and monitor its transformations. This document is structured to provide not just the data, but the underlying scientific principles and practical insights for its application.

Molecular Structure and Chemical Properties

2-(Chloromethyl)allyl-trimethylsilane possesses the chemical formula $C_7H_{15}ClSi$ and a molecular weight of 162.73 g/mol .^[1] Its structure is characterized by a central allyl group

substituted with a chloromethyl group at the 2-position and a trimethylsilyl group at the 3-position. This unique arrangement allows for diverse reactivity, leveraging the well-established chemistry of both allylsilanes (e.g., in Hosomi-Sakurai reactions) and allyl chlorides (e.g., in nucleophilic substitutions).[2][3]

Key Physical Properties:

- Form: Liquid[4]
- Boiling Point: 162-163 °C at 768 mmHg[4]
- Density: 0.899 g/mL at 25 °C[4]
- Refractive Index: n_{20/D} 1.453[4]

Caption: Figure 1: Annotated structure of **2-(Chloromethyl)allyl-trimethylsilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of this molecule. The asymmetry of the molecule leads to distinct signals for each carbon and proton environment.

¹H NMR Spectroscopy

The proton NMR spectrum provides a wealth of information regarding the connectivity and electronic environment of the hydrogen atoms. The presence of the electron-donating trimethylsilyl group and the electron-withdrawing chloromethyl group creates a distinctive chemical shift pattern.

Proton Label	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
(a)	~0.0	Singlet	9H	Si(CH ₃) ₃
(b)	~4.8 - 5.0	Multiplet	2H	=CH ₂
(c)	~1.7	Singlet	2H	Si-CH ₂
(d)	~4.1	Singlet	2H	Cl-CH ₂

Data sourced from Sigma-Aldrich and interpreted based on established principles.^[1]

Expert Interpretation:

- Signal (a) at ~0.0 ppm: This intense singlet, integrating to nine protons, is characteristic of the three equivalent methyl groups on the silicon atom. The strong shielding effect of silicon shifts this signal significantly upfield, often near the tetramethylsilane (TMS) reference.
- Signals (b) at ~4.8-5.0 ppm: These signals in the olefinic region correspond to the two geminal protons on the terminal carbon of the double bond. Their slight difference in chemical shift and potential for complex splitting arise from their diastereotopic relationship.
- Signal (c) at ~1.7 ppm: This singlet, integrating to two protons, is assigned to the methylene group adjacent to the silicon atom. The β -silicon effect, where the silicon atom stabilizes a partial positive charge on the β -carbon, contributes to its specific chemical shift.
- Signal (d) at ~4.1 ppm: This singlet corresponds to the methylene protons of the chloromethyl group. The strong deshielding effect of the adjacent electronegative chlorine atom shifts this signal significantly downfield.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum confirms the carbon framework of the molecule.

Carbon Atom	Chemical Shift (δ , ppm)	Assignment
1	~114	=CH ₂
2	~145	C=CH ₂
3	~25	Si-CH ₂
4	~49	Cl-CH ₂
5	~ -1.5	Si(CH ₃) ₃

Data sourced from Sigma-Aldrich and interpreted based on established principles.^[1]

Expert Interpretation:

- Signals at ~114 and ~145 ppm: These two signals in the downfield region are characteristic of the sp^2 -hybridized carbons of the alkene. The quaternary carbon (C2) is further downfield than the terminal methylene carbon (C1).
- Signal at ~25 ppm: This signal corresponds to the methylene carbon (C3) directly attached to the silicon atom.
- Signal at ~49 ppm: The methylene carbon (C4) bonded to chlorine appears at this downfield position due to the strong deshielding effect of the halogen.
- Signal at ~ -1.5 ppm: The carbons of the trimethylsilyl group are highly shielded and appear upfield, often at a negative chemical shift relative to TMS.

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the key functional groups present in the molecule.

Frequency (cm^{-1})	Vibration Type	Intensity
~3080	=C-H stretch	Medium
~2955, ~2898	C-H stretch (sp^3)	Strong
~1635	C=C stretch	Medium
~1250	Si-CH ₃ symmetric bend	Strong
~850	Si-C stretch	Strong
~700	C-Cl stretch	Medium-Strong

Data sourced from Sigma-Aldrich and interpreted based on established principles.[\[1\]](#)

Expert Interpretation:

- C-H Stretching: The presence of both sp^2 (~3080 cm^{-1}) and sp^3 (~2955, 2898 cm^{-1}) C-H stretching frequencies confirms the existence of both alkene and alkane-like C-H bonds.[\[5\]](#)
- C=C Stretching: The absorption at ~1635 cm^{-1} is a clear indication of the carbon-carbon double bond.[\[5\]](#)

- **Silicon-Carbon Vibrations:** The very strong peaks at $\sim 1250\text{ cm}^{-1}$ and $\sim 850\text{ cm}^{-1}$ are highly characteristic of the trimethylsilyl group and are diagnostic for its presence.
- **C-Cl Stretching:** The absorption around 700 cm^{-1} is consistent with the stretching vibration of the carbon-chlorine bond.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern, which serves as a fingerprint for the molecule's structure.

- **Molecular Ion (M^+):** The mass spectrum will show a molecular ion peak cluster corresponding to the molecular weight of 162.73 g/mol . Due to the natural isotopic abundance of chlorine ($^{35}\text{Cl}:^{37}\text{Cl} \approx 3:1$) and silicon, this cluster will appear at m/z 162 and 164 with an intensity ratio of approximately 3:1 for the chlorine isotopes.
- **Key Fragmentation Patterns:**
 - $[M - 15]^+$: Loss of a methyl group ($\bullet\text{CH}_3$) from the trimethylsilyl moiety, resulting in a fragment at m/z 147/149. This is a very common fragmentation pathway for trimethylsilyl compounds.
 - $[M - 49]^+$: Loss of the chloromethyl radical ($\bullet\text{CH}_2\text{Cl}$), leading to a fragment at m/z 113.
 - m/z 73: A very abundant peak corresponding to the trimethylsilyl cation, $[\text{Si}(\text{CH}_3)_3]^+$. This is often the base peak in the mass spectra of trimethylsilyl compounds.

Experimental Workflow and Protocols

To ensure the acquisition of high-quality, reproducible spectroscopic data, adherence to standardized protocols is essential.

Workflow Diagram

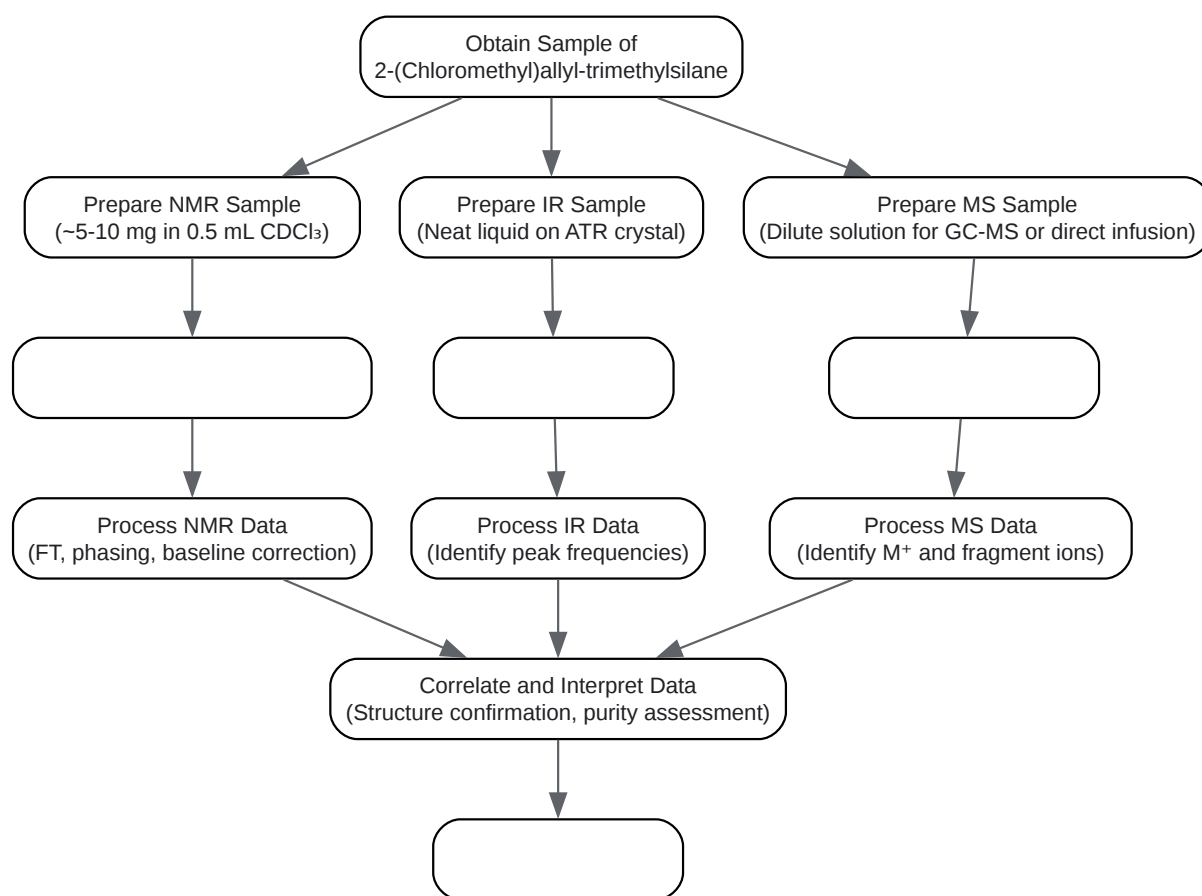


Figure 2: Spectroscopic Analysis Workflow

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Caption: Figure 2: A typical workflow for the complete spectroscopic characterization of a liquid sample.

Standard Operating Procedure: NMR Analysis

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **2-(Chloromethyl)allyl-trimethylsilane** into a clean, dry NMR tube. Add approximately 0.5 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v TMS as an internal standard.
- **Instrument Setup:** Use a standard 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly tuned and shimmed for the specific probe and solvent.

- ^1H NMR Acquisition:
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
 - Spectral Width: ~16 ppm, centered around 4-5 ppm.
 - Acquisition Time: ~3-4 seconds.
 - Relaxation Delay (d1): 1-2 seconds.
 - Number of Scans: 8-16 scans for a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Pulse Program: A proton-decoupled single-pulse experiment (e.g., 'zgpg30').
 - Spectral Width: ~240 ppm, centered around 100-120 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay (d1): 2 seconds.
 - Number of Scans: 512-1024 scans, as ^{13}C has a low natural abundance.
- Data Processing: Perform a Fourier transform (FT), phase correction, and baseline correction on the acquired Free Induction Decays (FIDs). Calibrate the ^1H spectrum to the residual solvent peak (CHCl_3 at 7.26 ppm) or the internal TMS standard (0.00 ppm). Calibrate the ^{13}C spectrum to the CDCl_3 triplet (77.16 ppm).

Conclusion

The spectroscopic profile of **2-(Chloromethyl)allyl-trimethylsilane** is distinct and highly informative. Through a combined analysis of ^1H NMR, ^{13}C NMR, IR, and mass spectrometry, its structure can be unambiguously confirmed. The key spectral features—the upfield trimethylsilyl signals in NMR, the characteristic Si-C vibrations in IR, and the dominant m/z 73 fragment in MS—serve as reliable diagnostic markers. This guide provides the foundational data and interpretive logic necessary for researchers to confidently utilize and characterize this important synthetic intermediate.

References

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